

Proper Disposal of Dichloroacetate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Dichloroacetate*

Cat. No.: *B087207*

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The safe management and disposal of **dichloroacetate** (DCA) and its salt forms are critical for ensuring laboratory safety, protecting environmental health, and maintaining regulatory compliance.[1] As a substance classified as hazardous, causing skin and eye irritation, and suspected of causing cancer, all handling and disposal must be conducted with the utmost care and in accordance with established protocols.[2][3] This guide provides essential procedural information for researchers, scientists, and drug development professionals.

I. Immediate Safety and Handling Protocols

Before beginning any disposal procedure, it is paramount to establish a safe working environment.

A. Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: All work with **dichloroacetate** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[4] Eyewash stations and safety showers must be readily accessible.[4][5]
- Personal Protective Equipment (PPE): A comprehensive PPE regimen is mandatory. This includes:
 - Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations (29 CFR 1910.133) or European Standard EN166.[5][6]

- Skin Protection: Wear chemically resistant protective gloves (tested according to EN 374) and appropriate protective clothing to prevent skin exposure.[5][7]
- Respiratory Protection: If ventilation is inadequate or there is a risk of inhaling dust or aerosols, follow OSHA respirator regulations (29 CFR 1910.134) or European Standard EN 149.[5]

B. Spill Management

Immediate and correct response to a spill is the first step in proper disposal.

- Evacuate and Alert: Evacuate personnel from the immediate spill area and alert others to the hazard.[2][8]
- Control and Contain: Prevent the spillage from entering drains, sewers, or water courses.[2][7]
- Cleanup Procedure:
 - For Dry Spills (e.g., Sodium **Dichloroacetate**): Use dry clean-up procedures to avoid generating dust.[2] Vacuum or sweep up the material and place it into a suitable, labeled container for waste disposal.[5]
 - For Liquid Spills (e.g., Dichloroacetic Acid): Absorb the liquid with an inert material such as vermiculite, dry sand, or earth.[8] Collect the absorbed material and place it in a sealed, appropriate container for disposal.[8]
- Decontamination: After the material is collected, wash the spill area down with large amounts of water, preventing runoff from entering drains.[2]

II. Step-by-Step Disposal Procedure

The disposal of **dichloroacetate** waste must adhere strictly to federal, state, and local regulations.[2][9] It is classified as a hazardous waste, and improper disposal is prohibited.[1][8]

- Waste Characterization: Chemical waste generators must first determine if the discarded chemical is classified as a hazardous waste according to EPA guidelines (40 CFR Parts

261.3) or other regional regulations.[5][9]

- Container Management:
 - Use containers that are chemically compatible with **dichloroacetate**.^[1] Polyethylene or polypropylene containers are often suitable.^[2]
 - Ensure the container is in good condition, free from leaks, and kept tightly closed when not in use.^{[1][2][5]}
 - The container must be clearly labeled with the words "Hazardous Waste" or "Dangerous Waste" and describe the contents and associated hazards (e.g., Corrosive, Toxic).^[10]
- Segregation and Storage:
 - Store **dichloroacetate** waste away from incompatible materials, particularly oxidizing agents.^{[2][7]}
 - Keep waste containers in a cool, dry, and well-ventilated area, such as a designated satellite accumulation area.^{[2][10]}
 - Do not store with foodstuff containers.^[2]
- Final Disposal:
 - Never discharge **dichloroacetate** waste into sewers or waterways.^{[2][6]}
 - Disposal must be conducted through a licensed and approved waste disposal company or plant.^{[9][11]}
 - Puncture empty containers to prevent re-use before disposal.^[2]
 - Consult your institution's Environmental Health and Safety (EHS) department or your regional Environmental Protection Agency (EPA) office for specific guidance and to arrange for pickup by a certified hazardous waste handler.^[8]

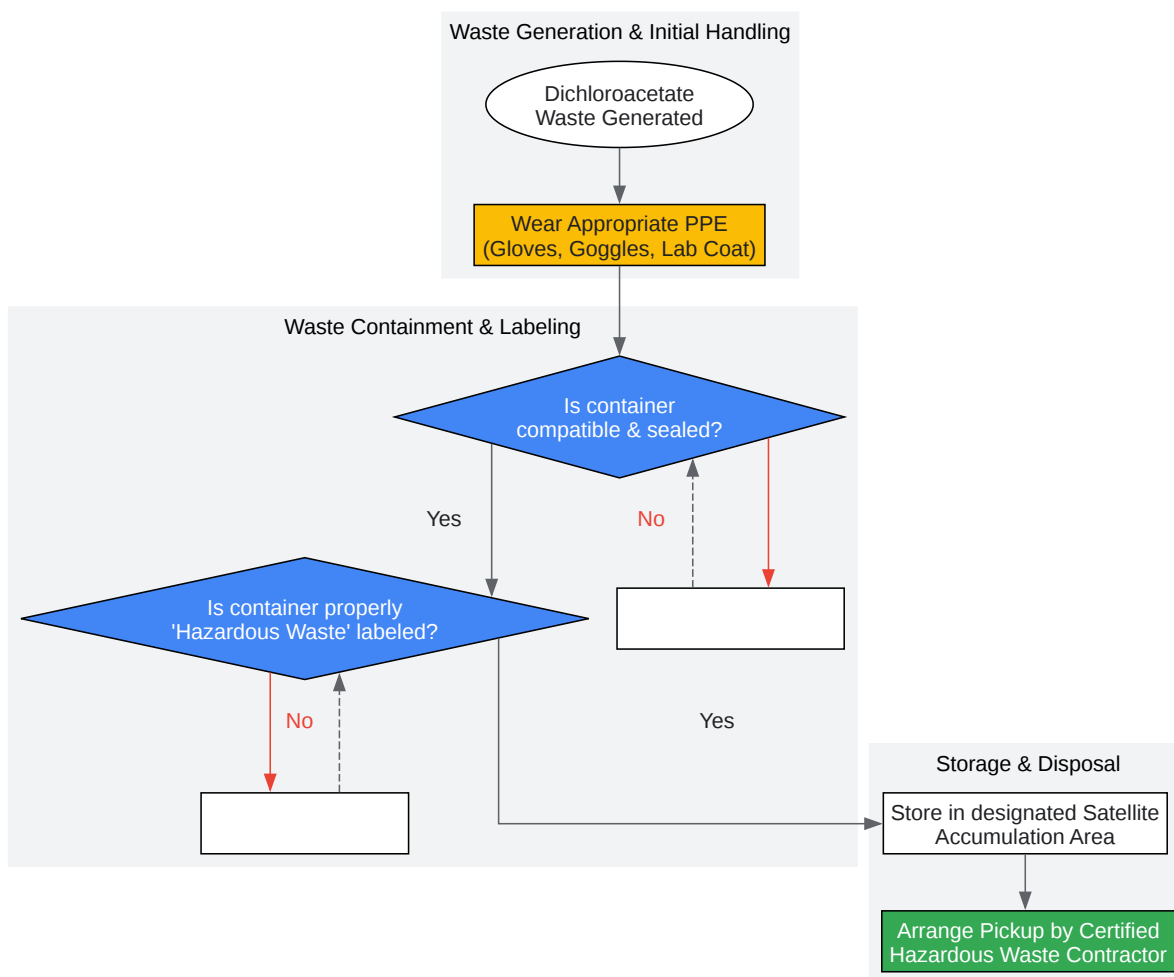
III. Regulatory and Hazard Summary

The following table summarizes key hazard classifications and disposal-related codes for dichloroacetic acid. This information is critical for proper labeling and documentation.

Parameter	Classification/Information	Source(s)
GHS Hazard Statements	H314: Causes severe skin burns and eye damage. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation. H351: Suspected of causing cancer. H400: Very toxic to aquatic life.	[3][7]
GHS Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P273: Avoid release to the environment. P280: Wear protective gloves/protective clothing/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P310: Immediately call a POISON CENTER/doctor. P501: Dispose of contents/container to an approved waste disposal plant.	[3][7][9]
US DOT Classification	Corrosive substance.	[8]
RCRA Waste Codes	Waste generators must consult US EPA guidelines (40 CFR Parts 261.3) and state/local regulations to determine the appropriate waste codes.	[5][9]

IV. Dichloroacetate Waste Management Workflow

The following diagram illustrates the decision-making process for the proper management and disposal of **dichloroacetate** waste in a laboratory setting.



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- To cite this document: BenchChem. [Proper Disposal of Dichloroacetate: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b087207#dichloroacetate-proper-disposal-procedures\]](https://www.benchchem.com/product/b087207#dichloroacetate-proper-disposal-procedures)

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